

# Personal protective equipment for handling Ibudilast-d7

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## Compound of Interest

Compound Name: Ibudilast-d7

Cat. No.: B10783412

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## Essential Safety and Handling Guide for Ibudilast-d7

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **Ibudilast-d7**, a deuterated analog of Ibudilast used as an internal standard in quantification studies.

### Chemical and Physical Properties

Property	Value
Chemical Name	2-(methyl-d3)-1-[2-(1-methylethyl)pyrazolo[1,5-a]pyridin-3-yl]-1-propanone-2,3,3,3-d4
Synonyms	AV 411-d7, KC-404-d7
CAS Number	2713301-45-0
Molecular Formula	C <sub>14</sub> H <sub>11</sub> D <sub>7</sub> N <sub>2</sub> O
Molecular Weight	237.4 g/mol
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>7</sub> )
Solubility	Soluble in Chloroform and Methanol

## Hazard Identification and Personal Protective Equipment (PPE)

**Ibudilast-d7** is classified with the following hazards:

- Acute Oral Toxicity 4 (H302): Harmful if swallowed.[1][2]
- Skin Irritation 2 (H315): Causes skin irritation.[1][2]
- Serious Eye Irritation 2A (H319): Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity — Single Exposure 3 (H335): May cause respiratory irritation.  
[1][2]

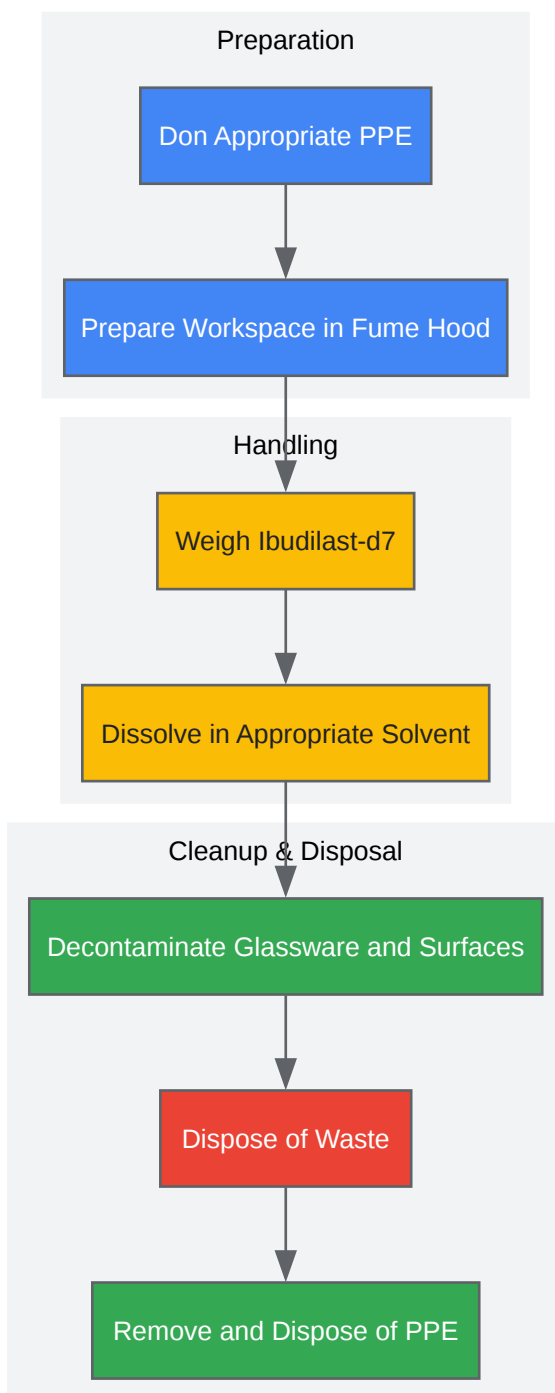
To mitigate these risks, the following personal protective equipment is mandatory when handling **Ibudilast-d7**:

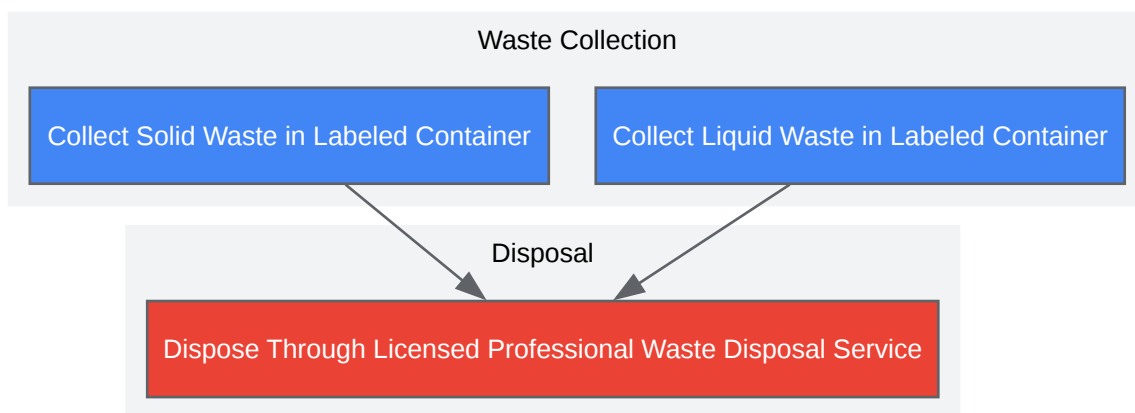
PPE Category	Recommended Equipment
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved eye protection.[3]
Hand Protection	Wear chemical-impermeable gloves.[3]
Body Protection	Wear fire/flammable resistant and impervious clothing. A lab coat is required.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[3] Handling should occur in a well-ventilated area, such as a chemical fume hood.[3]

## Operational Plan for Safe Handling

A systematic approach is crucial to minimize exposure and ensure safety during the handling of **Ibudilast-d7**.

## Experimental Workflow for Handling **Ibudilast-d7**





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## References

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